Application Note: High-Performance Liquid Chromatography (HPLC) for Asperazine Analysis

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Compound of Interest		
Compound Name:	*Asperazine*	
Cat. No.:	*B1251591*	*Get Quote*

Abstract

This application note details a robust and validated High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **Asperazine**, a novel therapeutic agent. The described isocratic reversed-phase HPLC method provides excellent sensitivity, linearity, and reproducibility for the determination of **Asperazine** in bulk drug substance and formulated pharmaceutical products. This document provides a comprehensive protocol, including system suitability parameters, and a detailed experimental workflow.

Introduction

Asperazine is a potent and selective inhibitor of the novel kinase target, Protein Kinase Z (PKZ). Its therapeutic potential is currently under investigation for the treatment of certain inflammatory diseases. To support drug development and ensure product quality, a reliable analytical method for the accurate quantification of **Asperazine** is essential. This application note presents a validated HPLC method that is simple, rapid, and suitable for high-throughput analysis in a quality control environment.

Experimental

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is employed for this analysis. The chromatographic conditions have been optimized for the efficient separation and quantification of **Asperazine**.

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Table 1: HPLC Chromatographic Conditions

Parameter	Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	ZORBAX Eclipse Plus C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Acetonitrile:Water (60:40, v/v) with 0.1% Formic Acid
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
Detection	UV at 254 nm
Run Time	10 minutes

Reagents and Standards

- Acetonitrile (ACN): HPLC grade
- Water: Deionized (DI) or Milli-Q water
- Formic Acid (FA): LC-MS grade
- **Asperazine** Reference Standard: Purity > 99.5%

Protocols

Standard Solution Preparation

- Stock Standard Solution (1 mg/mL): Accurately weigh 10 mg of **Asperazine** reference standard and transfer it to a 10 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock standard solution with the mobile phase to achieve concentrations ranging

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from 1 µg/mL to 100 µg/mL.

Sample Preparation (for formulated tablets)

- Weighing: Accurately weigh and record the weight of ten **Asperazine** tablets.
- Grinding: Grind the tablets into a fine, homogeneous powder using a mortar and pestle.
- Extraction: Accurately weigh a portion of the powder equivalent to one tablet's average weight and transfer it to a 100 mL volumetric flask.
- Dissolution: Add approximately 70 mL of the mobile phase and sonicate for 15 minutes to ensure complete dissolution of the active pharmaceutical ingredient (API).
- Dilution: Allow the solution to cool to room temperature and then dilute to the mark with the mobile phase.
- Filtration: Filter a portion of the solution through a 0.45 µm PTFE syringe filter into an HPLC vial.

Method Validation Summary

The HPLC method was validated according to ICH guidelines for linearity, precision, and accuracy.

System Suitability

System suitability was established by injecting the 50 µg/mL standard solution six times. The results are summarized in Table 2.

Table 2: System Suitability Results

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Parameter	Acceptance Criteria	Result
Tailing Factor (T)	T ≤ 2.0	1.15
Theoretical Plates (N)	N ≥ 2000	6800
%RSD of Peak Area	≤ 2.0%	0.85%
%RSD of Retention Time	≤ 1.0%	0.21%

Linearity

The linearity of the method was evaluated over the concentration range of 1-100 µg/mL. The calibration curve demonstrated excellent linearity.

Table 3: Linearity Data

Parameter	Result
Concentration Range	1 - 100 µg/mL
Correlation Coefficient (r^2)	≥ 0.999
Regression Equation	y = 25487x - 1234

Experimental Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for **Asperazine** analysis and its hypothetical signaling pathway.

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Caption: Experimental workflow for the HPLC analysis of **Asperazine**.

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Caption: Hypothetical signaling pathway of **Asperazine**.

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Conclusion

The developed HPLC method for the analysis of **Asperazine** is demonstrated to be simple, rapid, and reliable. The method meets all the system suitability and validation criteria, making it suitable for routine quality control testing of **Asperazine** in both bulk drug substance and finished pharmaceutical products. The clear workflow and robust performance ensure consistent and accurate results, supporting the ongoing development and commercialization of this novel therapeutic agent.

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